

An In-depth Technical Guide to Dimethyldioctylammonium Bromide (CAS: 3026-69-5)

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Compound of Interest

Compound Name: *Dimethyldioctylammonium
bromide*

Cat. No.: *B1346605*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Dimethyldioctylammonium bromide** (DODAB), a quaternary ammonium compound with diverse applications in research and industry.

Core Physicochemical Properties

Dimethyldioctylammonium bromide is a quaternary ammonium salt characterized by two octyl chains and two methyl groups attached to a central nitrogen atom.^{[1][2]} This structure gives it amphiphilic properties, making it an effective surfactant.^{[1][2][3]} It typically appears as a white to off-white solid or a pale yellow paste.^{[2][4]}

Property	Value	Source(s)
CAS Number	3026-69-5	[4][5]
Molecular Formula	C18H40BrN	[2][4]
Molecular Weight	350.42 g/mol	[2][4][6]
Exact Mass	349.23441 Da	[4][6][7]
Appearance	White to light yellow powder/crystal or pale yellow paste	[2][4]
Melting Point	60-68 °C	[4]
Solubility	Slightly soluble in chloroform and methanol.[4] Soluble in organic solvents with limited solubility in water.[2]	[2][4]
Storage	Store at room temperature under an inert atmosphere.	[4]

Safety and Toxicological Profile

DODAB is classified as an irritant.[5][7] Care should be taken when handling this compound as it can be toxic to aquatic life.[2]

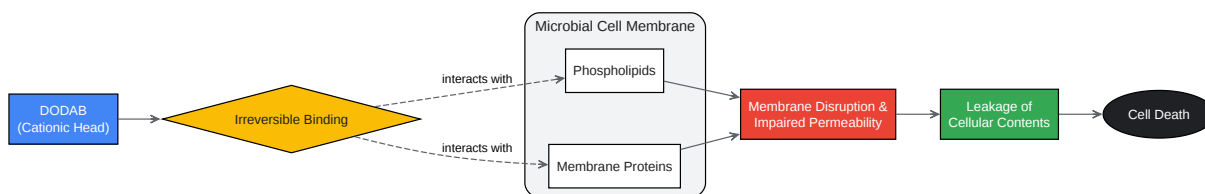
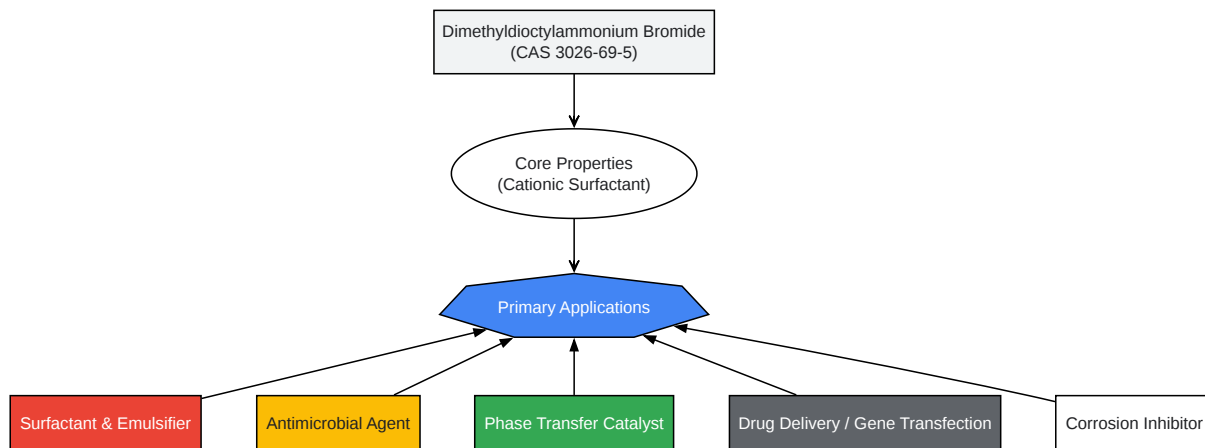
Hazard Class	GHS Classification	Precautionary Statements	Source(s)
Skin Irritation	H315: Causes skin irritation	P264, P280, P332+P313, P362+P364	[5][7]
Eye Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P317	[5][7]

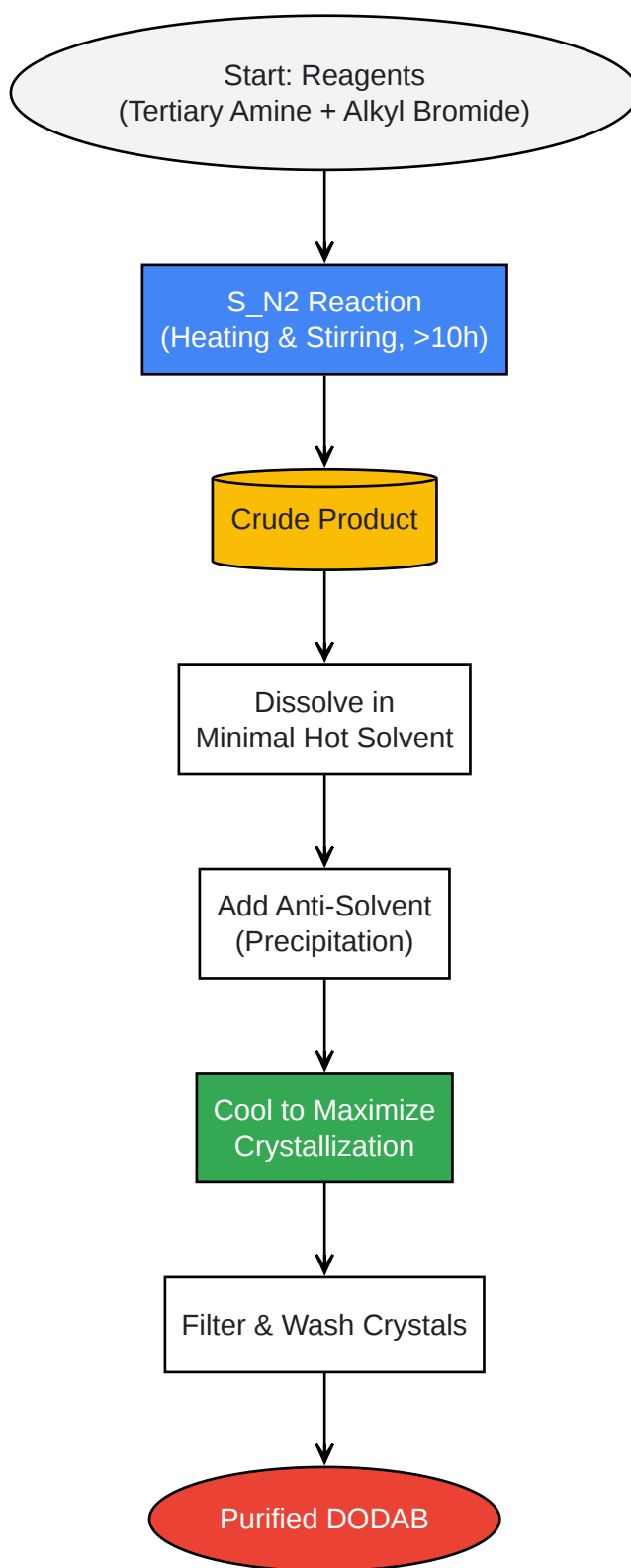
Full precautionary statement details can be found in the safety data sheet.[5]

Key Applications and Mechanisms of Action

DODAB is a versatile compound utilized across various industrial and research settings.[1][2] Its cationic nature allows it to interact with negatively charged surfaces, which is key to many of its applications.[2]

- **Surfactant and Emulsifying Agent:** With strong surface activity, it effectively reduces the surface tension of aqueous solutions, making it useful in detergents, emulsifiers, and personal care products like shampoos.[1][3] It aids in the stabilization of oil-in-water mixtures.[1]
- **Antimicrobial Agent:** It possesses antimicrobial properties, making it a valuable component in disinfectants, sanitizers, and preservatives.[1][2] Quaternary ammonium compounds like DODAB act by binding to and disrupting the phospholipid and protein structures of microbial cell membranes, which impairs permeability and leads to the leakage of cellular contents.[8]
- **Phase Transfer Catalyst:** In organic synthesis, it facilitates reactions between reactants in different phases (e.g., organic and aqueous), which is crucial in the production of fine chemicals and pharmaceuticals.[1]
- **Drug Delivery and Gene Transfection:** Its ability to form vesicles and micelles makes it useful in drug delivery systems.[2] Cationic liposomes prepared from similar compounds (like DDAB) are used as DNA carrier systems for gene transfection.[9]
- **Corrosion Inhibitor:** It is employed in industrial applications to protect metals from oxidation, particularly in the oil and gas sector.[1]





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References

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 3026-69-5: Dioctyldimethylammonium bromide [cymitquimica.com]
- 3. Dimethyldioctylammonium bromide_TargetMol [targetmol.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. cpachem.com [cpachem.com]
- 6. Dimethyldioctylammonium bromide | LGC Standards [lgcstandards.com]
- 7. Dimethyldioctylammonium bromide | C₁₈H₄₀BrN | CID 76408 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. go.drugbank.com [go.drugbank.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
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